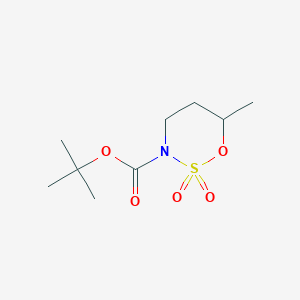

Tert-butyl 6-methyl-2,2-dioxo-1,2lambda6,3-oxathiazinane-3-carboxylate

• Molecular Formula: C9H17NO5S
• Molecular Weight: 251.30 g/mol
• IUPAC Name: tert-butyl 6-methyl-2,2-dioxooxathiazinane-3-carboxylate
• InChI: InChI=1S/C9H17NO5S/c1-7-5-6-10(16(12,13)15-7)8(11)14-9(2,3)4/h7H,5-6H2,1-4H3
• InChI Key: CIFMHARJEMLUFC-UHFFFAOYSA-N
• Canonical SMILES: CC1CCN(S(=O)(=O)O1)C(=O)OC(C)(C)C

Description

Tert-butyl 6-methyl-2,2-dioxo-1,2lambda6,3-oxathiazinane-3-carboxylate is a useful research compound. Its molecular formula is C9H17NO5S and its molecular weight is 251.30 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

The crude tert-butyl 6-methyl-1,2,3-oxathiazinane-3-carboxylate 2-oxide (2.52 g, 10.7 mmol) is dissolved in acetonitrile (25 mL) and H2O (15 mL) is added. The solution is cooled in an ice bath and sodium periodate (3.4 g, 16.1 mmol) is added in one portion. After 5 min, the pH is adjusted to 7-8 by addition of saturated Na2HPO4 solution. Then RuCl3 (22 mg, 0.11 mmol) in H2O (0.5 mL) is added. The pH is kept between 6 and 9 by addition of Na2HPO4 solution. After 2 h, H2O (100 mL) is added and pH is adjusted to 6 by addition of 2M HCl solution. The reaction mixture is extracted with EtOAc and the organic layer is washed with NaHCO3 and brine and the washes are back extracted once with EtOAc. The combined organic layers are dried (MgSO4), filtered and concentrated. The crude product is purified via by flash column chromatography using a gradient elution of 5-80% ethyl acetate/hexanes which affords the title compound (1.63 g, 61%).
